

Technical Guide: Physical Characteristics of Methylboronic Acid-d3 Solid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of solid **Methylboronic Acid-d3**. The information is compiled from various chemical data sources and is intended to support research and development activities.

Core Physical Properties

Methylboronic Acid-d3 is the deuterated form of methylboronic acid, a versatile building block in organic synthesis, notably in Suzuki-Miyaura cross-coupling reactions.[1][2][3][4] Its physical properties are crucial for handling, storage, and application in synthetic protocols.

Appearance: The compound is typically described as a solid.[2][5] Specific appearances noted include pale yellow solid[2] and white to off-white crystalline powder.[4]

Storage: Recommended storage conditions are in a refrigerator[1][2] or at room temperature, ensuring the compound is kept away from light and moisture.[6]

Quantitative Physical Data

The following tables summarize the key quantitative physical characteristics of **Methylboronic Acid-d3**. It is important to note that some of these values are predicted and may vary based on experimental conditions and purity.

Table 1: Molar and Density Properties



Property	Value	Source
Molecular Formula	CH ₂ D ₃ BO ₂	[2][3][7][8][9]
Molecular Weight	62.88 g/mol	[2][3][6][7][8][10]
Density	1.0 ± 0.1 g/cm³ (Predicted)	[11]

Table 2: Thermal and Solubility Properties

Property	Value	Source
Melting Point	87-91°C	[1][2][11]
Boiling Point	141.7 ± 23.0 °C at 760 mmHg (Predicted)	[11]
Solubility	Slightly soluble in DMSO and Water	[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical characteristics of **Methylboronic Acid-d3** are not readily available in the public domain. However, standard laboratory procedures for solid compounds can be applied. The following are generalized methodologies based on common laboratory practices.

Determination of Melting Point

The melting point of a solid is a key indicator of its purity. A sharp melting point range typically signifies a high-purity compound.

Methodology:

- Sample Preparation: A small amount of the Methylboronic Acid-d3 solid is finely ground into a powder.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.[12]



- Apparatus Setup: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate. To save time, it can be heated quickly to a temperature about 15-20°C below the expected melting point, and then the heating rate is reduced to 1-2°C per minute.[12]
- Observation: The temperature at which the solid first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Determination of Solubility

Solubility tests are conducted to understand the behavior of the compound in various solvents, which is critical for reaction setup and purification.

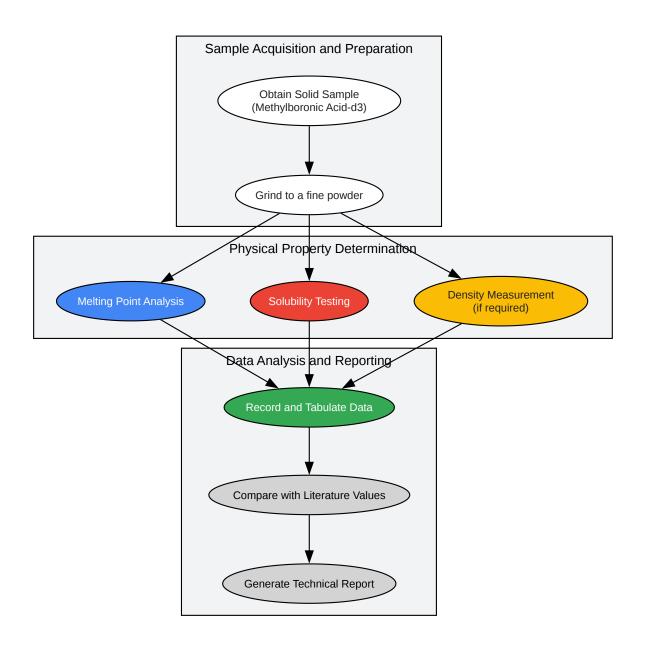
Methodology:

- Solvent Selection: A range of common laboratory solvents (e.g., water, DMSO, ethanol) are used.
- Sample Addition: A small, measured amount of **Methylboronic Acid-d3** is added to a test tube containing a specific volume of the solvent (e.g., 2-3 mL).[13]
- Mixing: The mixture is agitated or stirred to facilitate dissolution.
- Observation: The solubility is observed and categorized as soluble, slightly soluble, or insoluble based on visual inspection.[13]

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the physical characterization of a solid compound like **Methylboronic Acid-d3**.





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Caption: Workflow for Physical Characterization of a Solid Compound.



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